

Solvent Blue 83 heat resistance 280C applications

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Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

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Introduction to Solvent Blue 83

Solvent Blue 83 (CAS Registry Number: 103220-11-7) is a specialized solvent dye renowned for its exceptional thermal stability, with demonstrated heat resistance up to 280°C [1]. This property makes it particularly valuable for industrial applications requiring colorants that maintain integrity under high-temperature processing conditions. As a triarylmethane dye, its molecular structure features electron-donating groups that enable extensive conjugation, contributing to its vibrant blue coloration and distinctive solubility characteristics [2]. These application notes provide a detailed technical overview of Solvent Blue 83's properties, applications, and testing protocols for researchers and development professionals.

Chemical and Physical Properties

Structural Characteristics

Solvent Blue 83 possesses a complex molecular architecture that contributes to its performance characteristics. While initially classified as an anthraquinone derivative, more recent structural analyses have identified it as a triarylmethane-based compound, specifically 1-Naphthalenemethanol, α,α -bis[4-(dimethylamino)phenyl]-4-(phenylamino) [2]. This molecular framework incorporates multiple aromatic

rings and nitrogen-containing functional groups that create an optimal electronic environment for color development and stability.

Molecular Formula: $C_{12}H_{11}N_3$ [2]

Thermal and Chemical Stability

The exceptional thermal resistance of Solvent Blue 83 is its most distinguishing characteristic, with stability maintained at temperatures up to 280°C [2] [1]. This performance exceeds that of many other dye classes which typically undergo degradation at lower temperatures. The compound also demonstrates excellent chemical stability across a range of conditions, showing no observable changes when exposed to both acidic (5% hydrochloric acid) and basic (5% sodium carbonate) environments [2] [1].

Table 1: Key Physical and Chemical Properties of Solvent Blue 83

Property	Specification	Test Method/Notes
Heat Resistance	Up to 280°C	Minimal degradation below this threshold [2] [1]
Water Solubility	Insoluble	Typical of solvent dyes [2] [1]
Light Fastness	Good to Well	ISO standards [1]
Appearance	Red light blue powder	Physical form [1]
HCl (5%) Resistance	No change	Excellent acid stability [1]
Na_2CO_3 (5%) Resistance	No change	Excellent alkali stability [1]

Solubility Profile

As a solvent dye, Solvent Blue 83 exhibits complete insolubility in aqueous systems but demonstrates good to excellent solubility in various organic solvents [2]. This includes alcohols, esters, and aromatic solvents, where favorable interactions occur between the aromatic portions of the dye molecule and similar structural features in the solvent molecules. This profile makes it particularly suitable for non-polar applications.

Table 2: Solubility Profile of Solvent Blue 83 in Various Solvent Systems

Solvent System	Solubility	Stability	Typical Applications
Water	Insoluble	Excellent	Not applicable for aqueous systems [2]
Alcohols	Soluble	Good	Ink formulations, coatings [2]
Aromatic Solvents	Highly Soluble	Excellent	Plastic coloration, specialty coatings [2]
Acidic Solutions (5% HCl)	Insoluble	Excellent	Chemical resistant applications [2] [1]
Basic Solutions (5% Na ₂ CO ₃)	Insoluble	Excellent	Alkaline environment applications [2] [1]

Industrial Applications

The combination of thermal stability and chemical resistance makes Solvent Blue 83 suitable for demanding applications across multiple industries:

Plastics and Polymers

Solvent Blue 83 is incorporated into various thermoplastics and polymers that require high-temperature processing, including polystyrene, polyethylene, polypropylene, and polycarbonate [2]. Its stability at 280°C ensures color consistency during injection molding, extrusion, and other thermal forming processes without degradation or color shift.

Printing Inks

The dye serves as a colorant for solvent-based printing inks, particularly those requiring exposure to elevated temperatures during drying or curing processes. Its vibrant blue coloration and stability in organic solvent systems make it valuable for specialty printing applications [2].

Coatings and Paints

In solvent-based coatings for industrial and decorative purposes, Solvent Blue 83 provides excellent color stability while withstanding high-temperature curing cycles. This includes applications in automotive, industrial equipment, and specialty coatings [2].

Specialty Applications

Additional applications include coloring for lubricants, oils, waxes, candles, and other non-polar materials where thermal stability is essential. The dye's insolubility in water makes it particularly suitable for applications requiring resistance to moisture or aqueous environments [2].

Experimental Protocols

Thermal Stability Assessment

Protocol for Evaluating Heat Resistance of Solvent Blue 83 in Polymer Matrices

Objective: To determine the thermal degradation profile of Solvent Blue 83 when incorporated into polymer systems under high-temperature conditions.

Materials:

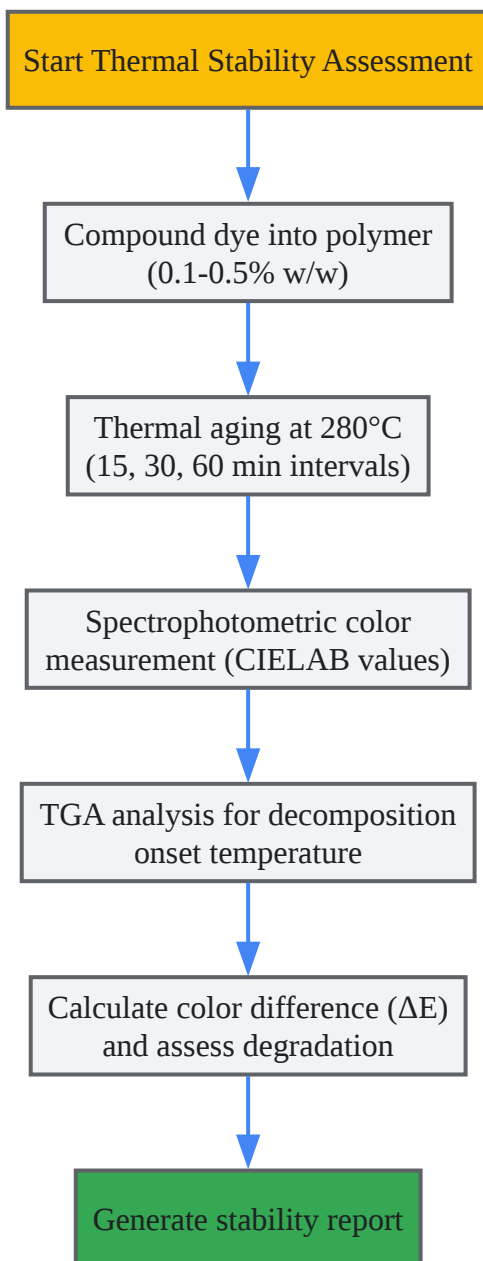
- Solvent Blue 83 dye
- Target polymer resin (e.g., polypropylene, polystyrene)
- Laboratory twin-screw extruder or compounder
- Thermal aging oven
- Color measurement spectrophotometer
- Thermogravimetric analyzer (TGA)

Procedure:

- **Sample Preparation:** Compound the dye into the polymer resin at recommended concentration (typically 0.1-0.5% w/w) using a twin-screw extruder at processing temperatures relevant to the polymer system.

- **Thermal Exposure:** Place compounded samples in a thermal aging oven set at 280°C for defined time intervals (e.g., 15, 30, 60 minutes).
- **Color Measurement:** Measure the color of samples before and after thermal exposure using a spectrophotometer, recording CIELAB values (L, a, b*) and calculating color difference (ΔE).
- **Thermal Analysis:** Perform TGA on pure dye and compounded samples to determine decomposition onset temperature and weight loss profile.

The experimental workflow for this thermal stability assessment can be summarized as follows:



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Data Interpretation:

- Color difference (ΔE) values < 1.0 indicate excellent thermal stability
- Decomposition onset temperatures significantly above 280°C confirm heat resistance
- Minimal weight loss in TGA below 280°C validates suitability for high-temperature applications

Solvent Compatibility Testing

Protocol for Evaluating Solvent Compatibility and Color Strength

Objective: To assess the solubility and color development of Solvent Blue 83 in various solvent systems.

Materials:

- Solvent Blue 83 dye
- Test solvents (alcohols, esters, ketones, aromatic hydrocarbons)
- Ultrasonic bath
- UV-Vis spectrophotometer
- Centrifuge

Procedure:

- **Solution Preparation:** Prepare 0.01% w/v solutions of the dye in each test solvent using ultrasonic agitation if necessary for complete dissolution.
- **Clarity Assessment:** Visually inspect solutions for undissolved particles and measure transmittance at 600 nm.
- **Spectrophotometric Analysis:** Scan solutions from 400-700 nm using UV-Vis spectrophotometry to determine λ_{max} and extinction coefficients.
- **Stability Monitoring:** Store solutions at ambient and elevated temperatures (40°C), monitoring color change or precipitation over 30 days.

Quality Control and Specifications

When specifying Solvent Blue 83 for research and development purposes, the following quality parameters should be considered:

Table 3: Typical Quality Control Parameters for Solvent Blue 83

Parameter	Specification Range	Test Method
Dye Content	98-102%	Spectrophotometric analysis [2]
Moisture Content	≤ 1%	Karl Fischer titration [2]
Ash Content	≤ 1%	Gravimetric analysis [2]
pH (1% solution)	6.0-8.0	pH meter in suitable solvent [2]
Particle Size	≥ 95% through 80 mesh	Sieve analysis [2]

Handling and Storage Guidelines

Storage Conditions:

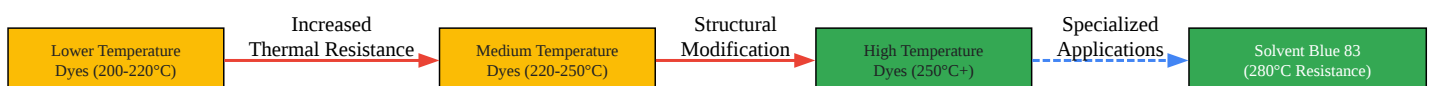
- Store in a cool, dry, well-ventilated area at 15°C–25°C [2]
- Keep in tightly sealed, moisture-resistant containers
- Protect from direct sunlight and incompatible chemicals

Safety Precautions:

- Wear appropriate PPE: gloves, goggles, and dust mask/respirator when handling powder [2]
- Handle in ventilated space or under fume hood
- Avoid inhalation, ingestion, and contact with skin or eyes

Comparative Analysis with Related Dyes

Solvent Blue 83 occupies a specific niche in the solvent blue dye spectrum, particularly distinguished by its high thermal resistance. The following diagram illustrates the relationship between thermal resistance and chemical structure for various solvent blue dyes:



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When compared to other solvent blue dyes, Solvent Blue 83 demonstrates distinct advantages in thermal performance:

Table 4: Comparison of Solvent Blue 83 with Related Solvent Dyes

Dye Compound	CAS Number	Heat Resistance	Key Characteristics
Solvent Blue 83	103220-11-7	280°C	Exceptional thermal stability, triarylmethane structure [2] [1]
Solvent Blue 4	6786-83-0	Not specified	High solubility in organic solvents [2]
Solvent Blue 5	1325-86-6	Not specified	Better lightfastness than Solvent Blue 4 [2]
Solvent Blue 2	1325-85-5	Not specified	Lower toxicity, used in food packaging [2]
Solvent Blue 104	116-75-6	280°C	Similar heat resistance, different chemical structure [3]

Conclusion

Solvent Blue 83 represents a high-performance coloring option for applications demanding exceptional thermal stability up to 280°C. Its unique combination of heat resistance, chemical inertness, and solubility characteristics in organic solvents makes it particularly valuable for plastics, coatings, inks, and specialty applications where color integrity must be maintained under severe processing conditions. The experimental protocols provided enable researchers to rigorously evaluate its performance in specific formulations and applications.

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